

# Essential Safety and Logistical Information for Handling BRD-6929

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## Compound of Interest

Compound Name: BRD-6929

Cat. No.: B10754740

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Disclaimer: This document provides essential safety and logistical information for the handling of **BRD-6929**. This guidance is based on best practices for handling potent research compounds and should be supplemented by a thorough risk assessment specific to your laboratory's conditions and procedures.

## Introduction

**BRD-6929** is a potent and selective brain-penetrant inhibitor of class I histone deacetylases (HDACs), specifically HDAC1 and HDAC2.<sup>[1]</sup> Its ability to modulate gene expression through epigenetic mechanisms makes it a valuable tool for research in areas such as neuroscience and oncology. Due to its high potency, appropriate safety precautions are imperative to minimize exposure and ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **BRD-6929** is not readily available, as a potent HDAC inhibitor, it should be handled as a hazardous compound. The primary routes of exposure are inhalation, ingestion, and skin contact.

General Safety Precautions:

- Work with **BRD-6929** in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize inhalation risk.

- Avoid generating dust or aerosols.
- Implement engineering controls, such as containment systems, for procedures with a higher risk of exposure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications and Recommendations
Eye Protection	Safety Goggles	Should be worn at all times when handling the compound.
Hand Protection	Nitrile Gloves	Double gloving is recommended. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A dedicated lab coat should be worn. Consider a disposable gown for procedures with a higher risk of contamination.
Respiratory Protection	N95 Respirator or higher	Recommended when handling the solid compound or when there is a risk of aerosol generation.

## Operational Plan: Handling and Storage

Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE when unpacking the compound.
- Verify that the container is properly labeled and sealed.

Preparation of Stock Solutions:

- Perform all weighing and solution preparation in a chemical fume hood.
- **BRD-6929** is soluble in DMSO.[2][3]
- To prepare a stock solution, slowly add the solvent to the solid to avoid splashing.

#### Storage:

- Store the solid compound at -20°C for up to 3 years.[2]
- Store stock solutions in aliquots to avoid repeated freeze-thaw cycles.
- Stock solutions in DMSO can be stored at -80°C for up to 1 year or at -20°C for up to 1 month.[2]

#### Quantitative Data Summary:

Property	Value	Reference
Molecular Weight	351.42 g/mol	[2]
Formula	C <sub>19</sub> H <sub>17</sub> N <sub>3</sub> O <sub>2</sub> S	[2]
CAS Number	849234-64-6	[1][2]
Solubility (DMSO)	~5 mg/mL (~14.23 mM)	[3]

#### In Vitro Inhibitory Activity:

Target	IC <sub>50</sub>	K <sub>i</sub>
HDAC1	1 nM	0.2 nM
HDAC2	8 nM	1.5 nM
HDAC3	458 nM	270 nM
HDAC4-9	>30 µM	-
Data from MedchemExpress[1]		

Pharmacokinetic Properties in Mice (45 mg/kg, intraperitoneal injection):<sup>[1]</sup>

Parameter	Plasma	Brain
C <sub>max</sub>	17.7 µM	0.83 µM
T <sub>1/2</sub>	7.2 hours	6.4 hours
AUC	25.6 µM/Lhr	3.9 µM/Lhr

## Disposal Plan

All waste materials contaminated with **BRD-6929** should be treated as hazardous chemical waste.

Waste Segregation and Collection:

- Solid Waste: Contaminated PPE (gloves, disposable lab coats), weighing papers, and plasticware should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.

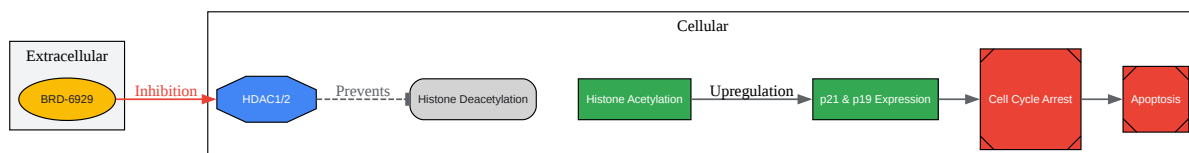
Disposal Procedure:

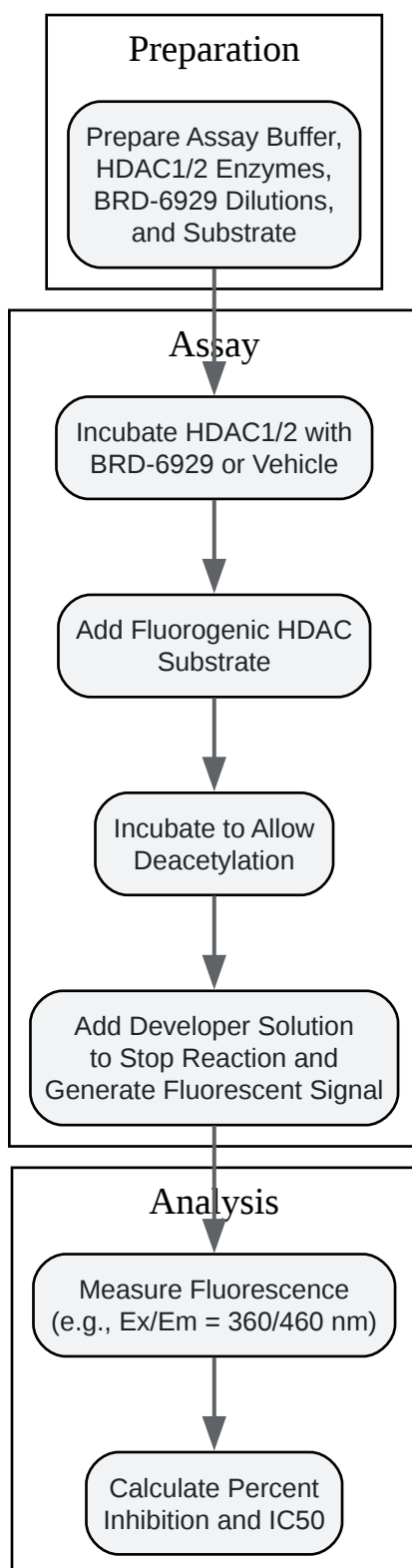
- Follow your institution's and local regulations for the disposal of hazardous chemical waste.
- Arrange for pickup and disposal by a certified hazardous waste management company.
- Maintain a detailed log of all disposed waste.

## Mechanism of Action: HDAC1/2 Inhibition Leading to Cell Cycle Arrest and Apoptosis

**BRD-6929** selectively inhibits HDAC1 and HDAC2, leading to an increase in the acetylation of histone and non-histone proteins. This hyperacetylation alters gene expression, resulting in various cellular responses, including cell cycle arrest and apoptosis. A key mechanism involves

the upregulation of cyclin-dependent kinase inhibitors (CDKIs) such as p21Waf1/Cip1 and p19INK4d.[4]





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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling BRD-6929]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10754740#personal-protective-equipment-for-handling-brd-6929]

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